

Safeguarding Your Research: A Guide to Handling DL-Arginine

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Compound of Interest

Compound Name: DL-Arginine

Cat. No.: B555974

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Essential protocols for the safe handling, storage, and disposal of **DL-Arginine** in a laboratory setting, ensuring the protection of researchers and the integrity of scientific work.

For researchers and scientists in the dynamic field of drug development, the proper handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for working with **DL-Arginine**, a common amino acid in various research applications. Adherence to these procedures will help maintain a safe laboratory environment and ensure the accuracy of experimental outcomes.

DL-Arginine is generally not classified as a hazardous substance, but it can cause eye and skin irritation upon contact.[1] Inhalation of dust should also be minimized.[1] Therefore, following standard laboratory safety protocols is essential.

Personal Protective Equipment (PPE) and Handling

When working with **DL-Arginine** powder, appropriate personal protective equipment should be worn to prevent direct contact and inhalation. This includes:

- **Eye Protection:** Chemical safety goggles or glasses are necessary to shield the eyes from potential splashes or airborne particles.[2]
- **Hand Protection:** Use of compatible chemical-resistant gloves, such as nitrile or latex, is recommended to prevent skin contact.[3]

- **Protective Clothing:** A standard laboratory coat should be worn to protect street clothes from contamination.[\[4\]](#)
- **Respiratory Protection:** In situations where dust generation is likely, a dust mask or a respirator should be used to avoid inhalation.[\[5\]](#)

Work should be conducted in a well-ventilated area, and if significant amounts of dust are expected, a fume hood is recommended.[\[3\]](#)

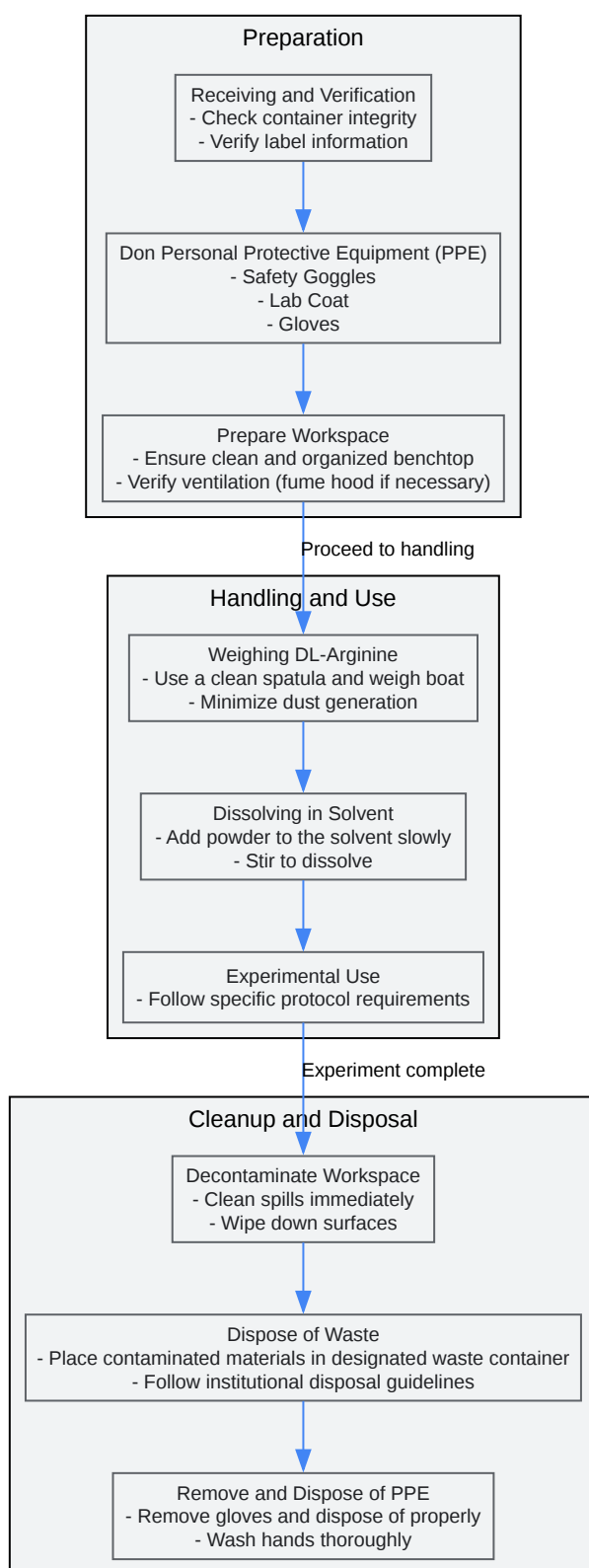
Quantitative Data for DL-Arginine

For quick reference, the following table summarizes key quantitative safety and physical properties of **DL-Arginine**.

Property	Value	Source
CAS Number	7200-25-1	[2]
Molecular Formula	C ₆ H ₁₄ N ₄ O ₂	[6]
Molecular Weight	174.20 g/mol	[6]
Melting Point	222 °C (decomposes)	[6]
Solubility in Water	≥ 150 mg/mL	
log Pow (Octanol/Water)	-4.20	[6]

Experimental Workflow for Handling DL-Arginine

The following diagram outlines the standard procedure for safely handling **DL-Arginine** from receipt to disposal.



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Workflow for Safe Handling of **DL-Arginine**

Disposal Plan

Unused **DL-Arginine** and any contaminated disposable materials should be disposed of in accordance with federal, state, and local regulations.[1] It is generally recommended to consult your institution's environmental health and safety (EHS) office for specific guidance on chemical waste disposal. Do not dispose of **DL-Arginine** down the drain or in the regular trash unless explicitly permitted by your local guidelines.[6]

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